

Preamble: The Analytical Imperative for Novel Heterocycles

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Compound of Interest

Compound Name: *3-Iodo-6-methoxy-4-methyl-1H-indazole*

CAS No.: 885521-45-9

Cat. No.: B1593262

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Indazole derivatives represent a cornerstone of modern medicinal chemistry, forming the structural core of numerous therapeutic agents.^{[1][2]} Their prevalence in drug discovery pipelines necessitates robust analytical methodologies for unequivocal structure confirmation, purity assessment, and metabolite identification. **3-Iodo-6-methoxy-4-methyl-1H-indazole**, a functionalized indazole, presents a unique analytical challenge and opportunity due to its specific substituent pattern. The presence of a halogen, a methoxy group, and multiple nitrogen atoms dictates a strategic approach to its characterization by mass spectrometry.

This guide, prepared from the perspective of a senior application scientist, provides a comprehensive technical overview of the mass spectrometric behavior of **3-Iodo-6-methoxy-4-methyl-1H-indazole**. We will move beyond rote protocols to explain the causal relationships between molecular structure, ionization technique, and resultant fragmentation patterns, empowering researchers to not only acquire but also expertly interpret mass spectral data for this class of compounds.

Core Molecular Profile

A foundational understanding of the analyte's properties is paramount before any analysis. The key characteristics of **3-Iodo-6-methoxy-4-methyl-1H-indazole** are summarized below.

Property	Value	Source / Method
Molecular Formula	C ₈ H ₇ IN ₂ O	-
Average Molecular Weight	274.06 g/mol	[3]
Monoisotopic Mass	273.9603 Da	Calculated
Isotopic Signature	Iodine (¹²⁷ I) is 100% abundant (monoisotopic), simplifying the spectrum by eliminating the complex M+2 patterns seen with chlorine or bromine.[4] The primary isotopic contribution will be the A+1 peak from the natural abundance of ¹³ C.	[4]

Strategic Selection of Ionization Technique

The choice of ionization method is the most critical decision in the analytical workflow, directly influencing whether the molecular weight is observed and the extent of structural information obtained. The two primary techniques applicable to this molecule are Electron Ionization (EI) and Electrospray Ionization (ESI).

Electron Ionization (EI)

Typically coupled with Gas Chromatography (GC-MS), EI bombards the analyte with high-energy electrons (70 eV), inducing ionization and extensive, reproducible fragmentation.[5][6]

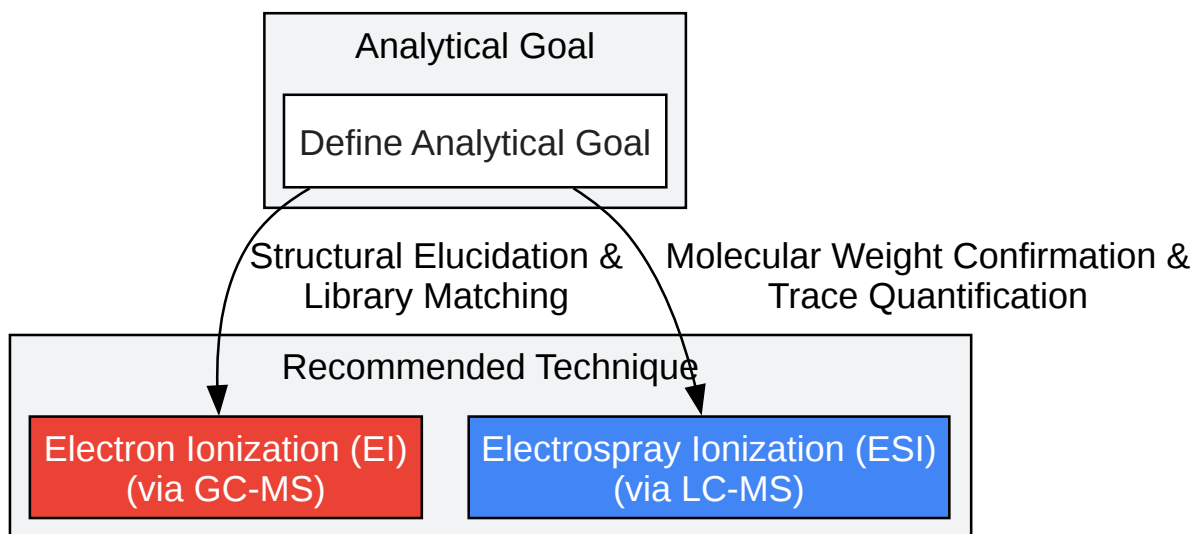
- Expertise: EI is the gold standard for generating a characteristic "fingerprint" spectrum that is ideal for library matching and detailed structural elucidation.[7]
- Causality: The high energy of EI often leads to the cleavage of the weakest bonds in the molecule. For **3-Iodo-6-methoxy-4-methyl-1H-indazole**, the Carbon-Iodine bond is expected to be the most labile, making its cleavage a dominant fragmentation pathway.[8]

- Trustworthiness: While highly reproducible, the high energy can prevent the observation of the molecular ion ($M^{+\bullet}$), which can be a significant drawback for unknown compound identification.[6]

Electrospray Ionization (ESI)

ESI is a soft ionization technique, typically coupled with Liquid Chromatography (LC-MS), that generates ions by applying a strong electric field to a liquid solution.[9]

- Expertise: ESI is the preferred method for confirming molecular weight, as it typically produces the protonated molecule, $[M+H]^+$, with minimal fragmentation.
- Causality: The indazole core contains basic nitrogen atoms that are readily protonated in the ESI source, making it an exceptionally ESI-active molecule.[10] This ensures a strong signal for the molecular species.
- Trustworthiness: While excellent for detecting the molecular ion, ESI provides limited structural information without an additional fragmentation step, such as Collision-Induced Dissociation (CID) in a tandem mass spectrometer (MS/MS).[11]



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Caption: Decision workflow for selecting the optimal ionization technique.

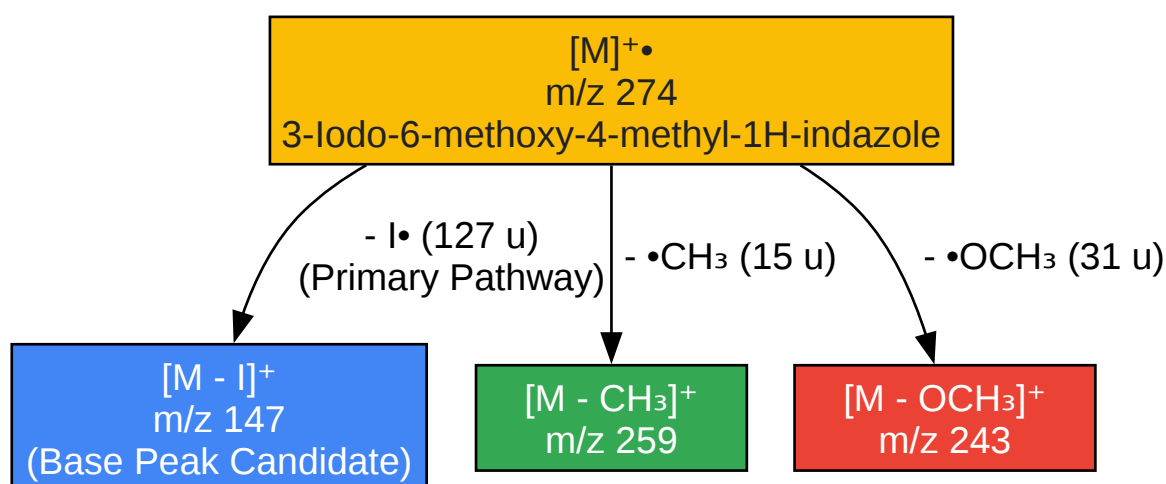
Predicted Mass Spectral Fragmentation

Anticipating the fragmentation pathways is key to interpreting the resulting mass spectra. The unique combination of functional groups in **3-iodo-6-methoxy-4-methyl-1H-indazole** leads to several predictable and diagnostic fragmentation patterns.

Electron Ionization (EI) Fragmentation Pathway

Under EI conditions, the process begins with the formation of the radical cation, $M^{+\bullet}$, at m/z 274. The subsequent fragmentation is driven by the stability of the resulting ions and neutral losses.

- α -Cleavage (C-I Bond Scission): The most favored fragmentation will be the homolytic cleavage of the weak C-I bond, resulting in the loss of an iodine radical ($I\bullet$, 127 u). This yields a highly stable, even-electron indazole cation at m/z 147. The presence of a strong peak at m/z 147 is highly diagnostic for the core indazole structure without the iodine.[8]
- Loss of Methyl Radical: A secondary pathway involves the loss of a methyl radical ($\bullet CH_3$, 15 u) from the methoxy group to form an ion at m/z 259.
- Loss of Methoxy Radical: Cleavage of the O- CH_3 bond is less likely than aryl-O bond cleavage, but loss of the methoxy radical ($\bullet OCH_3$, 31 u) may be observed, yielding an ion at m/z 243.



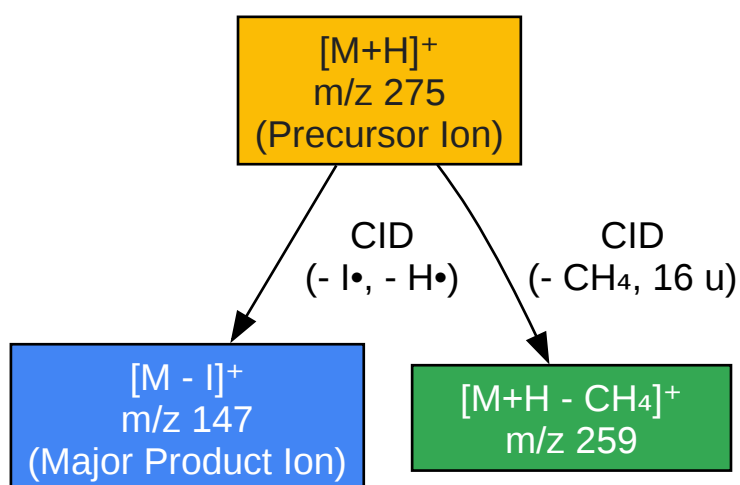
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Caption: Predicted Electron Ionization (EI) fragmentation pathways.

Electrospray Ionization with CID (ESI-MS/MS) Fragmentation

In ESI, the analysis begins with the protonated molecule, $[M+H]^+$, at m/z 275. Tandem mass spectrometry (MS/MS) with Collision-Induced Dissociation (CID) is then used to induce fragmentation.

- Precursor Ion: The primary ion observed in the full scan MS1 spectrum will be m/z 275.
- Product Ions (MS2): Upon CID, the fragmentation mirrors some EI pathways but involves neutral losses from an even-electron species.
 - Loss of $I\cdot$ and $H\cdot$ (or HI): While loss of neutral HI (128 u) is possible, fragmentation often proceeds via pathways similar to EI. The dominant product ion is still expected to be at m/z 147, corresponding to the indazole core cation.
 - Loss of Methane: A potential rearrangement could lead to the loss of methane (CH_4 , 16 u) from the protonated methoxy group and the adjacent methyl group, resulting in an ion at m/z 259.



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Caption: Predicted ESI-MS/MS fragmentation of the protonated molecule.

Summary of Expected Key Ions

Ion Description	EI (m/z)	ESI-MS/MS (m/z)	Significance
Molecular Ion (Radical Cation)	274	-	Confirms molecular weight (if observed)
Protonated Molecule	-	275	Confirms molecular weight
Loss of Iodine	147	147	Primary Diagnostic Fragment
Loss of Methyl	259	-	Confirms methyl group presence
Loss of Methane	-	259	Confirms methoxy/methyl adjacency
Loss of Methoxy	243	-	Confirms methoxy group presence

Self-Validating Experimental Protocols

The following protocols are designed to be self-validating systems. The LC-MS protocol confirms the molecular weight, while the GC-MS protocol provides a fragmentation fingerprint that should align with the predicted pathways, thus cross-validating the structural assignment.

Protocol 1: LC-ESI-MS/MS for Molecular Weight Confirmation and Purity

- Sample Preparation:
 - Accurately weigh ~1 mg of **3-Iodo-6-methoxy-4-methyl-1H-indazole**.
 - Dissolve in 1 mL of HPLC-grade methanol or acetonitrile to create a 1 mg/mL stock solution.

- Prepare a working solution of 1 µg/mL by diluting the stock solution in 50:50 acetonitrile:water with 0.1% formic acid. The acid is crucial for promoting protonation in the ESI source.
- Liquid Chromatography Parameters:
 - Column: C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.8 µm particle size).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: Start at 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, return to initial conditions.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 2 µL.
- Mass Spectrometry Parameters (Q-TOF or Orbitrap):
 - Ionization Mode: ESI Positive.
 - Scan Range (MS1): m/z 70 - 500.
 - Capillary Voltage: 3.5 kV.
 - Source Temperature: 120 °C.
 - Desolvation Gas Temp: 350 °C.
 - Data-Dependent MS/MS: Trigger MS/MS acquisition for the most intense ions in the MS1 scan, with a primary focus on the expected precursor at m/z 275.
 - Collision Energy: Use a stepped collision energy (e.g., 15, 25, 40 eV) to observe both low-energy and high-energy fragments.[\[12\]](#)

Protocol 2: GC-EI-MS for Structural Fingerprinting

- Sample Preparation:
 - Prepare a 100 µg/mL solution of the compound in a volatile, GC-compatible solvent such as dichloromethane or ethyl acetate.
- Gas Chromatography Parameters:
 - Column: Low-bleed capillary column suitable for general-purpose analysis (e.g., 30 m x 0.25 mm, 0.25 µm film thickness, 5% phenyl-methylpolysiloxane).
 - Inlet Temperature: 250 °C.
 - Injection Mode: Split (e.g., 20:1 ratio) to avoid overloading the detector.
 - Oven Program: Hold at 100 °C for 1 minute, ramp at 20 °C/min to 300 °C, hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Mass Spectrometry Parameters:
 - Ionization Mode: EI.
 - Electron Energy: 70 eV.
 - Source Temperature: 230 °C.
 - Scan Range: m/z 40 - 400.

Conclusion

The mass spectrometric analysis of **3-Iodo-6-methoxy-4-methyl-1H-indazole** is a clear illustration of structure-directed analytical strategy. The compound's nitrogenous heterocyclic core makes it an ideal candidate for soft ionization by ESI, reliably yielding the protonated molecule $[M+H]^+$ at m/z 275 for definitive molecular weight confirmation. Conversely, the labile C-I bond dictates the primary fragmentation pathway under the higher-energy EI conditions, producing a diagnostic base peak candidate at m/z 147. By employing both LC-ESI-MS/MS and GC-EI-MS, researchers can create a self-validating dataset that confirms molecular weight

and provides a rich structural fingerprint, ensuring the highest degree of confidence in compound identity and integrity.

References

- Synthesis and Characterization of Novel Indazole–Sulfonamide Compounds with Potential MAPK1 Inhibitory Activity for Cancer Treatment. MDPI. [\[Link\]](#)
- Synthesis of Novel Series of 1-(6-Hydroxy-4-(1H-indol-3-yl)-3,6-dimethyl- 4,5,6,7-tetrahydro-1H-indazol-5-yl)ethan-1-oneas Evaluations of their Antimicrobial Activity with Insilco Docking Study. Journal of Medicinal and Chemical Sciences. [\[Link\]](#)
- Fragmentation (mass spectrometry). Wikipedia. [\[Link\]](#)
- The mass fragments of indole and indazole synthetic cannabimimetic... ResearchGate. [\[Link\]](#)
- Study of the Metabolic Profiles of “Indazole-3-Carboxamide” and “Isatin Acyl Hydrazone” (OXIZID) Synthetic Cannabinoids in a Human Liver Microsome Model Using UHPLC-QE Orbitrap MS. PMC. [\[Link\]](#)
- Study of the Addition Mechanism of 1H-Indazole and Its 4-, 5-, 6-, and 7-Nitro Derivatives to Formaldehyde in Aqueous Hydrochloric Acid Solutions. The Journal of Organic Chemistry. [\[Link\]](#)
- Investigation of electron ionization mass spectrometric fragmentation pattern of indole- and indazole-type synthetic cannabinoids. ResearchGate. [\[Link\]](#)
- mass spectrum of 2-iodopropane C₃H₇I CH₃CHICH₃ fragmentation pattern. docbrown.info. [\[Link\]](#)
- Investigation of Electron Ionization in Mass Spectrometry: Principles and Applications. Research and Reviews: Journal of Chemistry. [\[Link\]](#)
- An electrospray-active N-heterocyclic carbene ligand for real-time analysis of organometallic reactions. PubMed. [\[Link\]](#)
- Synthesis molecular docking and DFT studies on novel indazole derivatives. PMC. [\[Link\]](#)

- The overshadowed role of electron ionization-mass spectrometry in analytical biotechnology. bioanalysis-future-science.com. [\[Link\]](#)
- Electrospray ionization for determination of non-polar polyaromatic hydrocarbons and polyaromatic heterocycles in heavy crude oil asphaltenes. PubMed. [\[Link\]](#)
- Selective Identification of Organic Iodine Compounds Using Liquid Chromatography-High Resolution Mass Spectrometry. ResearchGate. [\[Link\]](#)
- A Mild Protocol for Highly Congested and Functionalized C(sp³)–N Bonds Construction. pubs.acs.org. [\[Link\]](#)
- Synthesis, Photophysical Characterization, and Computational Analysis of Novel Bis(oxazolo[5,4-b]pyridine) Derivatives as Terpyridine-Inspired Fluorophores. MDPI. [\[Link\]](#)
- mass spectrum of 1-iodo-2-methylpropane C₄H₉I (CH₃)₂CHCH₂I fragmentation pattern. docbrown.info. [\[Link\]](#)
- 6-iodo-1H-indazole | C₇H₅IN₂. PubChem. [\[Link\]](#)
- Recent studies on the electrospray ionisation mass spectrometric behaviour of selected nitrogen-containing drug molecules and its application to drug analysis using liquid chromatography-electrospray ionisation mass spectrometry. PubMed. [\[Link\]](#)
- Welcome To Hyma Synthesis Pvt. Ltd. hymasynthesis.com. [\[Link\]](#)
- 3.1: Electron Ionization. Chemistry LibreTexts. [\[Link\]](#)
- Mass Spectrometry - Fragmentation Patterns. Chemistry LibreTexts. [\[Link\]](#)
- Electron ionization and mass spectrometry. YouTube. [\[Link\]](#)
- Supporting Information for "Copper-Catalyzed Synthesis of 1H-Indazoles". pubs.acs.org. [\[Link\]](#)
- Synthesis, In Vitro Cytotoxicity Evaluation and GSK-3β Binding Study of Some Indole–Triazole-Linked Pyrazolone Derivatives. MDPI. [\[Link\]](#)

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Sources

- 1. Synthesis of Novel Series of 1-(6-Hydroxy-4-(1H-indol-3-yl)-3,6-dimethyl-4,5,6,7-tetrahydro-1H-indazol-5-yl)ethan-1-one as Evaluations of their Antimicrobial Activity with Insilco Docking Study [jmchemsci.com]
- 2. Synthesis molecular docking and DFT studies on novel indazole derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. alchempharmtech.com [alchempharmtech.com]
- 4. mass spectrum of 2-iodopropane C_3H_7I CH_3CHICH_3 fragmentation pattern of m/z m/e ions for analysis and identification of isopropyl iodide image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 5. rroj.com [rroj.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. The overshadowed role of electron ionization-mass spectrometry in analytical biotechnology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mass spectrum of 1-iodo-2-methylpropane C_4H_9I $(CH_3)_2CHCH_2I$ fragmentation pattern of m/z m/e ions for analysis and identification of isobutyl iodide image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 9. Electrospray ionization for determination of non-polar polyaromatic hydrocarbons and polyaromatic heterocycles in heavy crude oil asphaltenes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Recent studies on the electrospray ionisation mass spectrometric behaviour of selected nitrogen-containing drug molecules and its application to drug analysis using liquid chromatography-electrospray ionisation mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Fragmentation (mass spectrometry) - Wikipedia [en.wikipedia.org]
- 12. Study of the Metabolic Profiles of "Indazole-3-Carboxamide" and "Isatin Acyl Hydrazone" (OXIZID) Synthetic Cannabinoids in a Human Liver Microsome Model Using UHPLC-QE Orbitrap MS - PMC [pmc.ncbi.nlm.nih.gov]

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